

2,6-Dichlorobenzaldoxime molecular weight and formula

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Compound of Interest

Compound Name: 2,6-Dichlorobenzaldoxime

Cat. No.: B1311563

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In-Depth Technical Guide: 2,6-Dichlorobenzaldoxime

This document provides core technical specifications for **2,6-Dichlorobenzaldoxime**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

The fundamental molecular properties of **2,6-Dichlorobenzaldoxime** have been determined and are summarized below. These values are foundational for all research and development applications.

Property	Value	Source
Molecular Formula	C7H5Cl2NO	NIST[1][2], ECHEMI[3]
Molecular Weight	190.027 g/mol	NIST[1][2]
Monoisotopic Mass	188.9748192 u	ECHEMI[3]

Description:

2,6-Dichlorobenzaldoxime, also known as 2,6-Dichlorobenzaldehyde oxime, is a chemical compound with the CAS Registry Number 25185-95-9[1][2]. Its molecular structure consists of

a benzene ring substituted with two chlorine atoms at positions 2 and 6, and an aldoxime group. The molecular formula $C_7H_5Cl_2NO$ indicates it is composed of seven carbon atoms, five hydrogen atoms, two chlorine atoms, one nitrogen atom, and one oxygen atom[1][2][3]. The molecular weight is approximately 190.03 g/mol [3].

Note on Experimental Protocols and Visualizations:

The determination of a compound's molecular formula and molecular weight is based on its atomic composition and the standard atomic weights of its constituent elements. This is a calculable and verifiable property, not one determined through a dynamic experimental protocol in the context of signaling pathways or complex workflows. Therefore, detailed experimental protocols and logical diagrams, such as those that might be rendered with Graphviz, are not applicable for the presentation of this core data.

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References

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- 2. 2,6-Dichlorobenzaldoxime [webbook.nist.gov]
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